

Application Notes and Protocols for Elovl6-IN-4

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Compound of Interest

Compound Name: *Elovl6-IN-4*

Cat. No.: *B10857284*

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Introduction

Elovl6-IN-4 is a potent and selective inhibitor of Elongation of very-long-chain fatty acids protein 6 (Elovl6).[1] Elovl6 is a key microsomal enzyme that catalyzes the rate-limiting step in the elongation of long-chain fatty acids, specifically the conversion of C16 fatty acids to C18 fatty acids. Inhibition of Elovl6 has been shown to impact cellular processes such as proliferation and migration, and modulate signaling pathways involved in cellular metabolism. These application notes provide detailed protocols for the preparation of **Elovl6-IN-4** stock solutions and its application in key in vitro and in vivo experiments.

Physicochemical and Inhibitory Properties of Elovl6-IN-4

A summary of the key quantitative data for **Elovl6-IN-4** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	439.45 g/mol	MedChemExpress
CAS Number	1170321-92-2	MedChemExpress
Appearance	Solid	MedChemExpress
Purity	>98% (HPLC)	Probechem
IC50 (human ELOVL6)	79 nM	MedChemExpress
IC50 (mouse ELOVL6)	94 nM	MedChemExpress
Solubility in DMSO	10 mM	Probechem
Storage of Solid	-20°C for 12 months, 4°C for 6 months	Probechem
Storage of Stock Solution	-80°C for 6 months, -20°C for 1 month	MedChemExpress

Preparation of Elovl6-IN-4 Stock Solutions

Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. It is recommended to use freshly opened, anhydrous DMSO for the initial stock solution to ensure maximum solubility.

Materials:

- **Elovl6-IN-4** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Protocol for 10 mM Stock Solution in DMSO:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mmol/L} * \text{Volume (L)} * 439.45 \text{ g/mol}$$
For example, to prepare 1 mL of 10 mM stock solution, weigh out 4.39 mg of **Elovl6-IN-4**.
- Dissolution: Add the calculated amount of **Elovl6-IN-4** powder to a sterile microcentrifuge tube. Add the desired volume of anhydrous DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Experimental Protocols

The following are detailed protocols for key experiments using **Elovl6-IN-4**.

In Vitro Cell-Based Assays

1. Cell Proliferation Assay (CCK-8 or MTT)

This protocol is designed to assess the effect of **Elovl6-IN-4** on the proliferation of cancer cell lines.

- Materials:
 - Cancer cell line of interest (e.g., A549, H1299)
 - Complete cell culture medium
 - 96-well cell culture plates
 - **Elovl6-IN-4** stock solution (10 mM in DMSO)
 - Vehicle control (DMSO)
 - Cell Counting Kit-8 (CCK-8) or MTT reagent

- Microplate reader
- Protocol:
 - Seed cells in a 96-well plate at a density of 5,000 cells/well in 100 μ L of complete medium and incubate overnight.
 - Prepare serial dilutions of **Elovl6-IN-4** in complete medium from the 10 mM stock solution. Ensure the final DMSO concentration is consistent across all wells and does not exceed 0.1%.
 - Remove the medium from the wells and add 100 μ L of the medium containing different concentrations of **Elovl6-IN-4** or vehicle control.
 - Incubate the plate for 24, 48, or 72 hours.
 - Add 10 μ L of CCK-8 or MTT reagent to each well and incubate for 1-4 hours.
 - Measure the absorbance at the appropriate wavelength using a microplate reader.
 - Calculate the cell viability as a percentage of the vehicle-treated control.

2. Cell Migration Assay (Wound Healing Assay)

This assay evaluates the effect of **Elovl6-IN-4** on cell migration.

- Materials:
 - Cancer cell line of interest
 - 6-well cell culture plates
 - Sterile 200 μ L pipette tips
 - **Elovl6-IN-4** stock solution (10 mM in DMSO)
 - Vehicle control (DMSO)
 - Microscope with a camera

- Protocol:
 - Seed cells in a 6-well plate and grow them to a confluent monolayer.
 - Create a "scratch" in the monolayer with a sterile 200 μ L pipette tip.
 - Wash the wells with PBS to remove detached cells.
 - Add fresh medium containing a non-toxic concentration of **Elovl6-IN-4** (determined from proliferation assays) or vehicle control.
 - Capture images of the scratch at 0 hours and at subsequent time points (e.g., 12, 24, 48 hours).
 - Measure the width of the scratch at different points and calculate the percentage of wound closure over time.

3. Analysis of Cellular Fatty Acid Composition

This protocol details how to assess the impact of **Elovl6-IN-4** on the fatty acid profile of cells.

- Materials:
 - Cell line of interest
 - 6-well cell culture plates
 - **Elovl6-IN-4** stock solution (10 mM in DMSO)
 - Vehicle control (DMSO)
 - Lipid extraction solvents (e.g., chloroform:methanol mixture)
 - Gas chromatography-mass spectrometry (GC-MS) equipment
- Protocol:
 - Treat cells with **Elovl6-IN-4** or vehicle control for a specified period (e.g., 48 hours).

- Harvest the cells and perform a lipid extraction using a standard method like the Folch or Bligh-Dyer method.
- Prepare fatty acid methyl esters (FAMES) from the extracted lipids.
- Analyze the FAMES by GC-MS to determine the relative abundance of different fatty acid species.
- Pay close attention to the ratio of C18 to C16 fatty acids to assess the inhibitory effect on Elovl6.

In Vivo Studies in Mice

Preparation of Formulation for Oral Administration

For in vivo studies, **Elovl6-IN-4** needs to be formulated in a suitable vehicle. Below are three common formulations. It is crucial to ensure the final solution is clear and homogenous. Sonication may be required.[1] For long-term studies, the choice of vehicle should be carefully considered.[1]

Formulation	Components	Final Concentration
Protocol 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL
Protocol 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL
Protocol 3	10% DMSO, 90% Corn Oil	2.5 mg/mL

In Vivo Efficacy Study in a Mouse Model

This protocol provides a general framework for an in vivo study. The specific animal model, dosage, and treatment duration will depend on the research question.

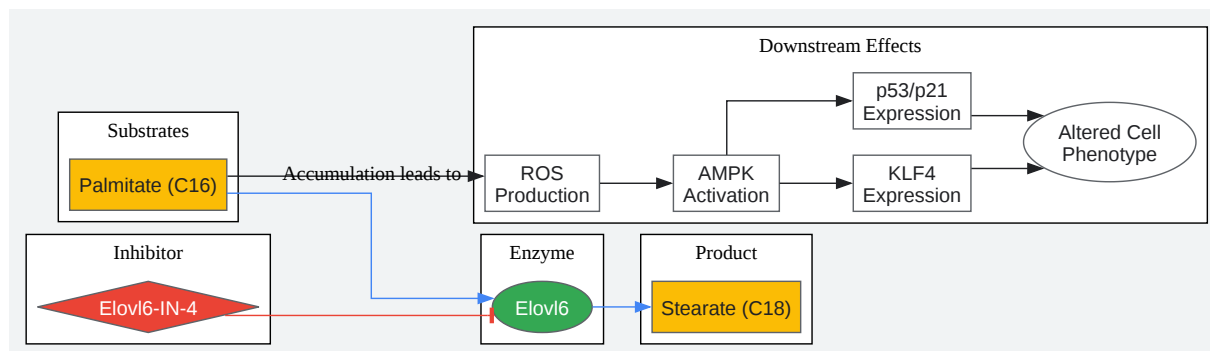
- Materials:
 - Appropriate mouse model (e.g., C57BL/6J mice)

- **Elovl6-IN-4** formulation for oral gavage
- Vehicle control formulation
- Oral gavage needles
- Equipment for endpoint analysis (e.g., for measuring blood glucose, insulin levels, or for tissue collection)
- Protocol:
 - Acclimatize the animals to the housing conditions.
 - Randomly assign animals to treatment and vehicle control groups.
 - Administer **Elovl6-IN-4** (e.g., 1-10 mg/kg) or vehicle control by oral gavage once daily.^[1]
 - Monitor the animals regularly for any signs of toxicity.
 - At the end of the study, collect blood and/or tissues for analysis.
 - Analyze relevant endpoints, such as the fatty acid elongation index in the liver, blood glucose levels, or tumor size, depending on the disease model.

Signaling Pathways and Experimental Workflows

Elovl6 Signaling Pathway

Inhibition of Elovl6 leads to an accumulation of C16 fatty acids (Palmitate) and a reduction in C18 fatty acids (Stearate). This shift in the fatty acid profile can induce reactive oxygen species (ROS) production, leading to the activation of AMP-activated protein kinase (AMPK). Activated AMPK can then influence downstream targets such as Krüppel-like factor 4 (KLF4), p53, and p21, ultimately affecting cell phenotype, including proliferation and differentiation.

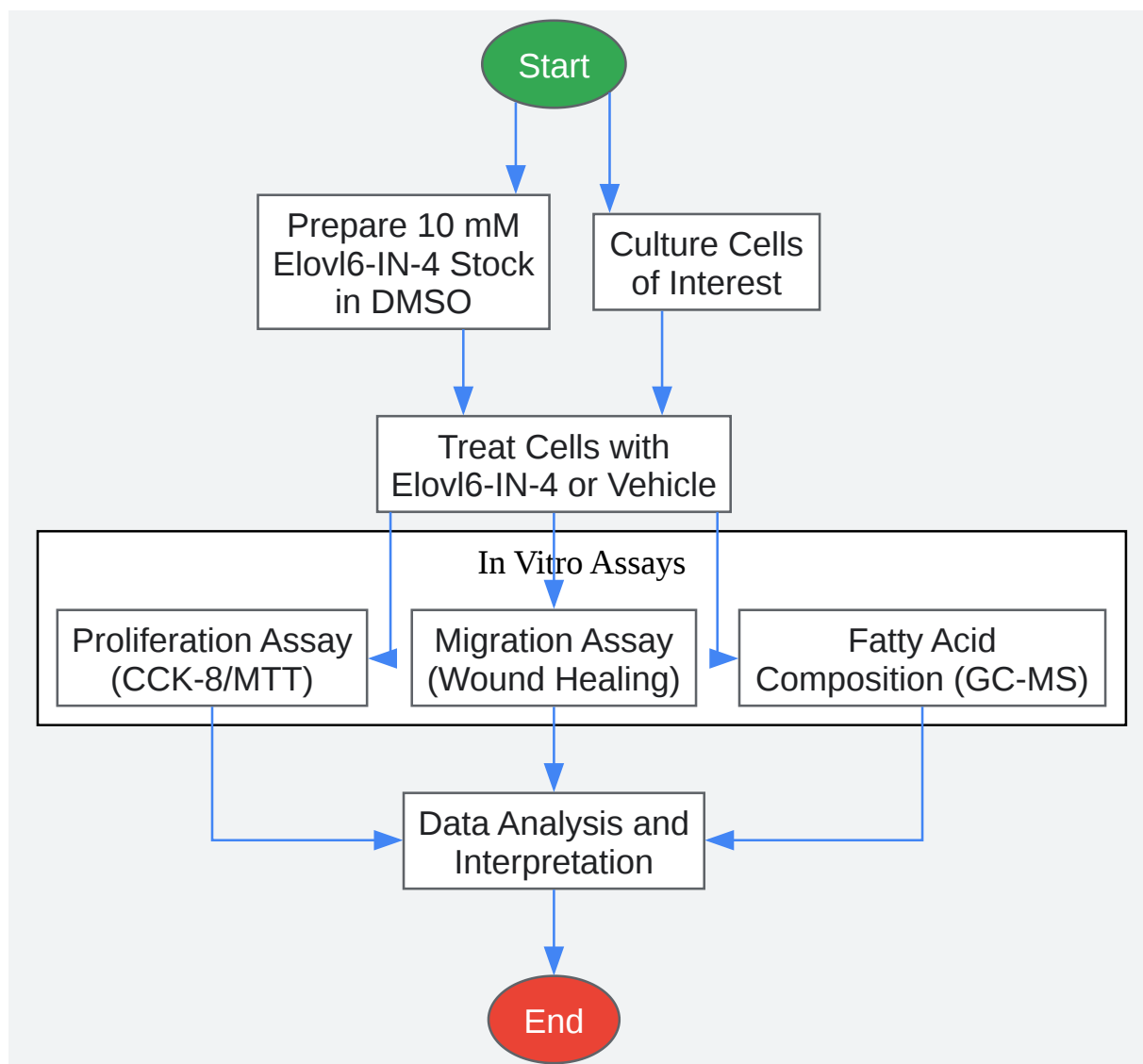


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Caption: Signaling pathway affected by Elov6 inhibition.

Experimental Workflow for In Vitro Studies

The following diagram illustrates a typical workflow for investigating the effects of **Elov6-IN-4** in cell-based assays.



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Caption: Workflow for in vitro evaluation of **Elovl6-IN-4**.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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